

Application Note: Storage, Stability, and Reconstitution of Ac-YVAD-CHO

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Compound of Interest

Compound Name: Caspase-1 Inhibitor I

Cat. No.: B8101268

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Abstract & Introduction

Ac-YVAD-CHO (Acetyl-Tyr-Val-Ala-Asp-aldehyde) is a potent, reversible inhibitor of Caspase-1 (Interleukin-1

Converting Enzyme, ICE).[1][2] It is a critical tool in inflammasome research, specifically for dissecting the pyroptosis pathway and IL-1

maturation.

However, the chemical moiety that grants its potency—the C-terminal aldehyde (-CHO)—is inherently unstable. Aldehydes are prone to oxidation (forming inactive carboxylic acids) and hemiacetal formation (in the presence of alcohols). Furthermore, the peptide backbone is susceptible to hydrolysis and aggregation in aqueous environments.

This guide provides a rigorous, field-proven protocol for reconstituting, storing, and utilizing Ac-YVAD-CHO to ensure maximum experimental reproducibility.

Chemical Foundation & Solubility Mechanics

Understanding the molecule is the first step to preserving it.

Property	Specification
Sequence	Ac-Tyr-Val-Ala-Asp-CHO
Molecular Weight	~492.5 g/mol
Primary Solubility	DMSO (10 mg/mL), DMF, Ethanol
Aqueous Solubility	Poor/Unstable (Soluble but prone to gelling/precipitation)
Critical Vulnerability	Hygroscopy: Water absorption leads to aldehyde hydration and oxidation.

The "Anhydrous" Imperative

Water is the enemy of long-term Ac-YVAD-CHO storage.

- Oxidation:

(The carboxylic acid form does not inhibit Caspase-1 effectively).

- Hydration: In water, aldehydes form gem-diols (

), shifting the equilibrium away from the reactive pharmacophore.

Expert Insight: Always use Anhydrous DMSO (Dimethyl Sulfoxide) for stock solutions. Avoid ethanol for long-term storage, as aldehydes can react with alcohols to form hemiacetals, complicating kinetic measurements.

Protocol: Reconstitution & Stock Preparation

Objective: Create a high-concentration Master Stock (10 mM) while minimizing moisture exposure.

Materials Required^{[1][3][4][5][6][7][8][9][10]}

- Lyophilized Ac-YVAD-CHO (stored at -20°C).^{[3][4]}

- Anhydrous DMSO (Grade: 99.9%, stored over molecular sieves).
- Argon or Nitrogen gas (optional but recommended).
- Amber microcentrifuge tubes (0.5 mL).

Step-by-Step Methodology

- Thermal Equilibration (Critical): Remove the lyophilized vial from the freezer. Do not open it. Allow it to equilibrate to room temperature for at least 20–30 minutes.
 - Causality: Opening a cold vial introduces atmospheric moisture, which instantly condenses on the hygroscopic peptide powder.
- Calculated Dissolution: Calculate the volume of DMSO required for a 10 mM stock.
 - Example: For 1 mg of peptide, add ~203 L of DMSO.
- Solubilization: Add the calculated volume of Anhydrous DMSO. Vortex moderately for 30 seconds.
 - Visual Check: The solution must be crystal clear. If particles remain, sonicate briefly (5–10 seconds) in a water bath.
- Aliquoting (The "Single-Shot" Rule): Never store the bulk stock. Aliquot the solution into volumes suitable for a single experiment (e.g., 5–10 L aliquots).
 - Why: Repeated freeze-thaw cycles cause micro-precipitation and aldehyde oxidation.
- Inert Gas Overlay (Best Practice): If available, gently blow a stream of Argon or Nitrogen into the headspace of each tube before capping. This displaces oxygen and moisture.

Storage & Stability Guidelines

Once reconstituted, the stability clock starts ticking. Adhere to these strict limits.

State	Temperature	Shelf Life	Condition
Lyophilized Powder	-20°C	1–2 Years	Desiccated, protected from light.[5]
DMSO Stock (10 mM)	-80°C	6 Months	Sealed, minimal headspace.
DMSO Stock (10 mM)	-20°C	1 Month	Acceptable for short-term use.
Aqueous Dilution	+4°C / RT	< 4 Hours	Unstable. Prepare immediately before use.

Workflow Visualization

The following diagram illustrates the critical path for handling Ac-YVAD-CHO to prevent degradation.



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Caption: Critical workflow for Ac-YVAD-CHO to prevent hydrolysis and oxidation.

Experimental Usage & Troubleshooting

Dilution Strategy (The "Crash Out" Risk)

When adding the DMSO stock to an aqueous buffer (PBS, Cell Media), the hydrophobic peptide may precipitate ("crash out") if the concentration is too high or the mixing is too rapid.

- Maximum Aqueous Concentration: Do not exceed 100

M in aqueous buffer without testing solubility.

- **Mixing:** Add the DMSO stock dropwise to the vortexing buffer. Do not add buffer to the DMSO stock.

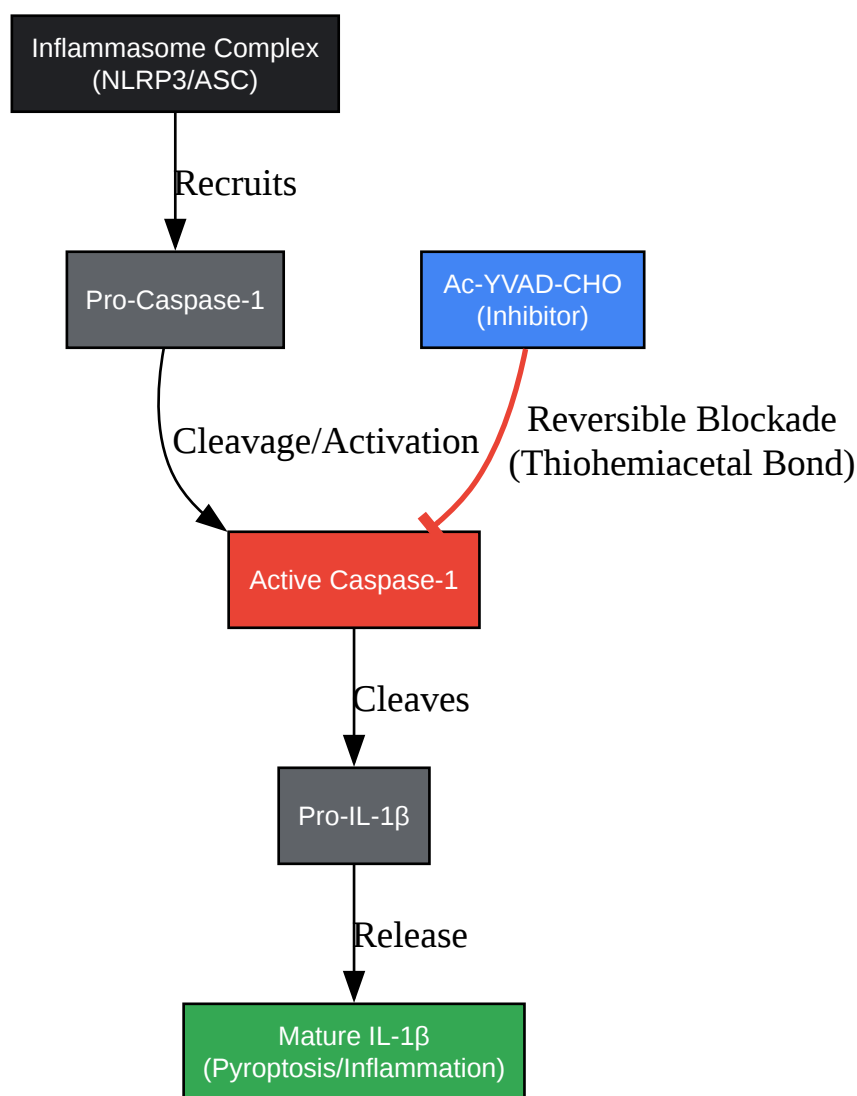
The DMSO Control Artifact

Warning: High concentrations of DMSO (>1%) can induce cytotoxicity or, paradoxically, activate Caspase-1 via membrane stress/potassium efflux [1].

- **Requirement:** Ensure final DMSO concentration in the cell assay is < 0.1%.
- **Control:** Always run a "Vehicle Control" (Media + 0.1% DMSO) alongside your inhibitor treated cells.

Mechanism of Action

Ac-YVAD-CHO acts as a substrate mimic. The tetrapeptide sequence (YVAD) fits the Caspase-1 catalytic pocket, and the aldehyde group forms a reversible thiohemiacetal bond with the active site Cysteine (Cys285).



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Caption: Ac-YVAD-CHO competitively binds the active site of Caspase-1, preventing IL-1 maturation.

References

- A high concentration of DMSO activates caspase-1. Source: PubMed / NCBI. Link:[[Link](#)] Context: Establishes the critical need to keep DMSO concentrations low (<0.1%) to avoid artifactual inflammasome activation.
- A novel heterodimeric cysteine protease is required for interleukin-1 beta processing in monocytes. (Thornberry et al., 1992) Source:[6] Nature.[6][7] Link:[[Link](#)] Context: The

seminal paper defining the specific inhibition of ICE (Caspase-1) by the YVAD sequence.

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